

# Technical Monograph: (4-Chlorophenyl)(cyclopropyl)methanamine Hydrochloride

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## Compound of Interest

*Compound Name:* (4-Chlorophenyl)  
(cyclopropyl)methanamine  
hydrochloride

*CAS No.:* 1185166-47-5

*Cat. No.:* B1418879

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Structure-Activity, Synthesis, and Pharmaceutical Utility of a Privileged CNS Scaffold[1][2]

## Executive Summary

**(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride** (CAS: 123312-22-1 for free base; HCl salt forms vary) is a high-value chiral building block in medicinal chemistry, specifically within the development of serotonin, norepinephrine, and dopamine reuptake inhibitors (SNDRI)s.[1][2] Structurally, it represents a rigidified analog of phenethylamine derivatives, where the cyclopropyl moiety introduces significant steric strain and conformational restriction compared to flexible alkyl chains (e.g., isopropyl) or larger rings (e.g., cyclobutyl in Sibutramine).[1]

This monograph details the molecular architecture, validated synthetic protocols, and pharmacological relevance of this compound, serving as a guide for researchers optimizing monoamine transporter ligands.[1]

# Molecular Architecture & Physicochemical Properties[2][3]

## Structural Analysis

The molecule features a central methine carbon (

) linking three distinct pharmacophoric elements:[1][2]

- 4-Chlorophenyl Ring: A lipophilic aromatic moiety that typically occupies the hydrophobic S1 binding pocket of monoamine transporters (SERT/NET/DAT).[2] The chlorine atom at the para-position enhances metabolic stability against ring oxidation and improves lipophilicity (π-π stacking interactions).[2]
- Cyclopropyl Group: Acts as a bioisostere for an isopropyl or cyclobutyl group.[2] Its unique "banana bonds" (high ring strain) and rigid geometry lock the substituents into a specific vector, reducing the entropic penalty upon protein binding.[1][2]
- Primary Amine (in HCl form): The critical ionizable headgroup that forms a salt bridge with the conserved aspartate residue (e.g., Asp98 in hSERT) in the transporter's central binding site.[1][2]

## Physicochemical Data (Calculated & Experimental)

| Property                | Value / Description                                                                                                          |
|-------------------------|------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name              | (4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride                                                                       |
| Molecular Formula       |                                                                                                                              |
| Molecular Weight        | 181.66 g/mol (Free Base); ~218.12 g/mol (HCl Salt)                                                                           |
| Chirality               | Contains 1 stereocenter ( ). <a href="#">[1]</a> <a href="#">[2]</a> Exists as (R)- and (S)-enantiomers. <a href="#">[2]</a> |
| H-Bond Donors/Acceptors | 1 Donor / 1 Acceptor (Free Base)                                                                                             |
| TPSA                    | 26.02 Å²                                                                                                                     |
| LogP (Predicted)        | ~2.2 (Lipophilic, CNS penetrant)                                                                                             |
| pKa (Amine)             | ~9.5 (Predominantly protonated at physiological pH)                                                                          |
| Solubility              | High in MeOH, DMSO, Water (as HCl salt); Low in Hexanes. <a href="#">[1]</a> <a href="#">[2]</a>                             |

## Synthetic Pathways[\[1\]](#)[\[3\]](#)[\[4\]](#)

The synthesis of (4-Chlorophenyl)(cyclopropyl)methanamine typically proceeds via the intermediate 4-chlorophenyl cyclopropyl ketone (CAS 6640-25-1), followed by reductive amination or oxime reduction.[\[2\]](#)

## Validated Synthetic Workflow (Grignard & Reductive Amination)

### Step 1: Formation of the Ketone Intermediate[\[1\]](#)

- Reagents: 4-Chlorobenzonitrile, Cyclopropylmagnesium bromide, THF/Ether.[\[1\]](#)[\[2\]](#)
- Mechanism: Nucleophilic addition of the Grignard reagent to the nitrile carbon, followed by acidic hydrolysis of the imine intermediate.[\[1\]](#)

- Protocol:
  - Charge a flame-dried flask with 4-chlorobenzonitrile (1.0 eq) in anhydrous THF under .
  - Cool to 0°C. Dropwise add Cyclopropylmagnesium bromide (1.2 eq, 1.0 M in THF).
  - Reflux for 3 hours. Monitor by TLC (disappearance of nitrile).[2]
  - Quench with 1M HCl (exothermic). Stir for 1 hour to hydrolyze the imine.
  - Extract with EtOAc, wash with brine, dry over .
  - Yield: ~85% of 4-Chlorophenyl cyclopropyl ketone.[2][3]

## Step 2: Conversion to Amine (Oxime Route)[1][2]

- Reagents:

, NaOAc, EtOH; then

(Pd/C) or

. [1][2]
- Rationale: Direct reductive amination of cyclopropyl ketones can be sluggish due to steric bulk; the oxime route is often higher yielding.
- Protocol:
  - Oxime Formation: Reflux ketone with Hydroxylamine HCl (1.5 eq) and Sodium Acetate (2.0 eq) in Ethanol for 4 hours. Isolate the oxime solid.
  - Reduction: Dissolve oxime in dry THF. Carefully add (3.0 eq) at 0°C.[2]
  - Reflux for 12 hours.

- Fieser workup (Water, 15% NaOH, Water).[1][2]
- Salt Formation: Dissolve crude oil in  
 , add 4M HCl in Dioxane. Filter the white precipitate.[2]

## Reaction Logic Diagram (Graphviz)

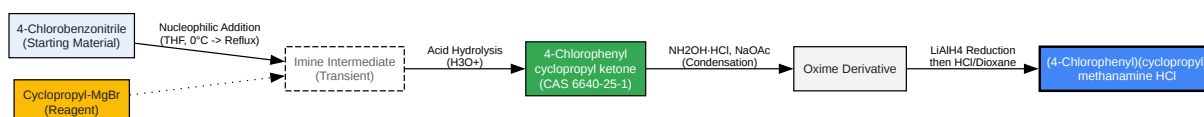


Figure 1: Synthetic pathway from nitrile precursor to target amine salt.

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[2]

## Analytical Characterization

To ensure scientific integrity, the identity of the synthesized compound must be validated using the following spectral fingerprints.

### Proton NMR ( -NMR, 400 MHz, DMSO- )

- 8.60 (br s, 3H): Ammonium protons ( ).[1][2]
- 7.55 (d, 2H): Aromatic protons (ortho to Cl).[1][2]
- 7.40 (d, 2H): Aromatic protons (meta to Cl).[1][2]
- 3.65 (d, 1H): Benzylic methine proton ( ).[1]
- 1.30 (m, 1H): Cyclopropyl methine (

-ring).[1][2]

- 0.30 - 0.60 (m, 4H): Cyclopropyl methylene protons (distinctive high-field multiplets).[1][2]

## Mass Spectrometry (ESI-MS)[2]

- [M+H]<sup>+</sup>: Calculated m/z 182.07; Observed m/z 182.1.[2]
- Isotope Pattern: Distinctive 3:1 ratio for

/

isotopes (peaks at 182 and 184).[1][2]

## Pharmaceutical Applications & Biological Relevance[1][2][3][6][7][8][9][10][11]

### Pharmacophore for Monoamine Reuptake Inhibition

This molecule serves as a "stripped-down" core for Triple Reuptake Inhibitors (TRIs).[2] It is structurally homologous to the primary metabolite of Sibutramine (Didemethylsibutramine), but with a cyclopropyl ring replacing the cyclobutyl ring.[1]

- Mechanism: The primary amine mimics the terminal nitrogen of serotonin/norepinephrine. The cyclopropyl group provides a rigid hydrophobic anchor that fits into the "accessory pocket" of the transporter.
- Advantages over Sibutramine Analogs:
  - Metabolic Stability: The cyclopropyl ring is less prone to oxidative ring opening than larger cycloalkanes in certain CYP450 pathways.[2]
  - Selectivity Tuning: The tighter steric profile of the cyclopropyl group often shifts selectivity ratios between NET (Norepinephrine Transporter) and DAT (Dopamine Transporter).[1][2]

## Research Utility

- Fragment-Based Drug Design (FBDD): Used as a high-efficiency fragment to probe the S1/S2 pockets of GPCRs and transporters.[2]

- Chiral Resolution Studies: Because the (R)- and (S)-enantiomers often exhibit >100-fold differences in potency (e.g., (R)-isomer is typically more potent for NET inhibition in this class), this compound is a standard substrate for developing chiral HPLC resolution methods.[\[1\]](#)[\[2\]](#)

## Safety & Handling (MSDS Highlights)

- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed.[\[2\]](#)
  - H315: Causes skin irritation.[\[2\]](#)
  - H319: Causes serious eye irritation.[\[2\]](#)
  - H335: May cause respiratory irritation.[\[2\]](#)
- Handling Protocol:
  - Handle in a fume hood to avoid inhalation of dust.[\[2\]](#)
  - Wear nitrile gloves and safety glasses.[\[2\]](#)
  - Storage: Hygroscopic. Store under inert gas (Argon/Nitrogen) at -20°C for long-term stability.

## References

- Nordmann Global.(4-Chlorophenyl)(cyclopropyl)methanamine Product Data.[\[2\]](#) Retrieved from [\[1\]](#)[\[2\]](#)
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- Heal, D. J., et al. (1998).[1][2] Sibutramine: a novel anti-obesity drug.[2] A review of the pharmacological evidence. International Journal of Obesity.[2] (Contextual grounding for metabolite structure-activity relationships).
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- 2. (E,Z)-4-chlorophenyl(cyclopropyl)ketone O-(4-nitrophenylmethyl)oxime | C<sub>17</sub>H<sub>15</sub>ClN<sub>2</sub>O<sub>3</sub> | CID 5933802 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. 4-Chlorophenyl cyclopropyl ketone | C<sub>10</sub>H<sub>9</sub>ClO | CID 81148 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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